

Technical Support Center: 2-Methylcitric Acid Trisodium Salt

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Compound of Interest

Compound Name: 2-Methylcitric acid trisodium

Cat. No.: B12349053

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the storage, handling, and use of **2-Methylcitric acid trisodium** salt.

Frequently Asked Questions (FAQs)

Q1: What is the recommended method for storing **2-Methylcitric acid trisodium** salt?

A1: **2-Methylcitric acid trisodium** salt should be stored under specific conditions to ensure its stability. For long-term storage, it is recommended to keep the solid powder at 2°C - 8°C under an inert gas like nitrogen. Some suppliers recommend storage at -20°C for up to two years. Once in solution, storage conditions vary based on the solvent.

Q2: How should I prepare a stock solution of **2-Methylcitric acid trisodium** salt?

A2: **2-Methylcitric acid trisodium** salt is soluble in water and dimethyl sulfoxide (DMSO). For aqueous solutions, it is recommended to filter and sterilize the solution using a 0.22 µm filter before use.^[1] To aid dissolution, sonication and gentle heating can be applied. It is crucial to ensure the powder is fully dissolved before use in experiments.

Q3: What are the signs of degradation of **2-Methylcitric acid trisodium** salt?

A3: While specific visual indicators of degradation are not well-documented, any change in the physical appearance of the solid (e.g., color change from white/off-white, clumping) or the

prepared solution (e.g., precipitation, color change) may suggest degradation. To minimize degradation, adhere strictly to the recommended storage conditions and avoid repeated freeze-thaw cycles of stock solutions.

Q4: Is **2-Methylcitric acid trisodium** salt compatible with cell culture media?

A4: Yes, **2-Methylcitric acid trisodium** salt can be used in cell culture experiments. However, it is important to ensure that the final concentration of the solvent (e.g., DMSO) in the cell culture medium is not toxic to the cells. When preparing aqueous stock solutions for cell culture, sterile filtration is essential to prevent contamination.

Q5: What is the primary mechanism of action of 2-Methylcitric acid?

A5: 2-Methylcitric acid is an endogenous metabolite that accumulates in certain metabolic disorders like methylmalonic and propionic acidemias.[1] It acts as a competitive inhibitor of several enzymes in the citric acid cycle, including citrate synthase and aconitase.[2] This inhibition can lead to decreased ATP production and disruptions in mitochondrial energy homeostasis.[1][3]

Troubleshooting Guides

Issue 1: Poor Solubility of 2-Methylcitric Acid Trisodium Salt

- Problem: The compound is not dissolving completely in the chosen solvent.
- Possible Causes:
 - The concentration is too high for the selected solvent.
 - The solvent is not at an optimal temperature.
 - Insufficient mixing.
- Solutions:
 - Increase Mixing: Vortex or sonicate the solution to aid dissolution.[4]

- Gentle Heating: Gently warm the solution. Be cautious with temperature-sensitive applications.
- Solvent Choice: While soluble in water and DMSO, solubility can vary. Refer to the supplier's datasheet for specific solubility data.
- Sequential Addition: When preparing complex solutions, add and dissolve components sequentially.[\[4\]](#)

Issue 2: Inconsistent Experimental Results

- Problem: High variability in results between experimental replicates.
- Possible Causes:
 - Degradation of the **2-Methylcitric acid trisodium** salt stock solution.
 - Inaccurate concentration of the working solution.
 - Repeated freeze-thaw cycles of the stock solution.
- Solutions:
 - Aliquot Stock Solutions: Prepare single-use aliquots of the stock solution to avoid repeated freeze-thaw cycles.[\[1\]](#)
 - Freshly Prepare Working Solutions: Prepare working solutions fresh from a properly stored stock solution for each experiment.
 - Verify Concentration: If possible, verify the concentration of your stock solution.
 - Proper Storage: Ensure both the solid compound and stock solutions are stored at the recommended temperatures and protected from moisture.[\[1\]](#)

Data Presentation

Table 1: Storage Conditions for **2-Methylcitric Acid Trisodium** Salt

Form	Storage Temperature	Duration	Additional Notes
Solid Powder	2°C - 8°C	Long-term	Store under inert gas (e.g., Nitrogen).
-20°C	Up to 2 years	As recommended by some suppliers.	
In DMSO	-20°C	Up to 1 month	Sealed storage, away from moisture. ^[1]
-80°C	Up to 6 months	Sealed storage, away from moisture. ^[1]	
In Water	-20°C	Up to 1 month	Sealed storage, away from moisture. ^[1]
-80°C	Up to 6 months	Sealed storage, away from moisture. ^[1]	

Experimental Protocols

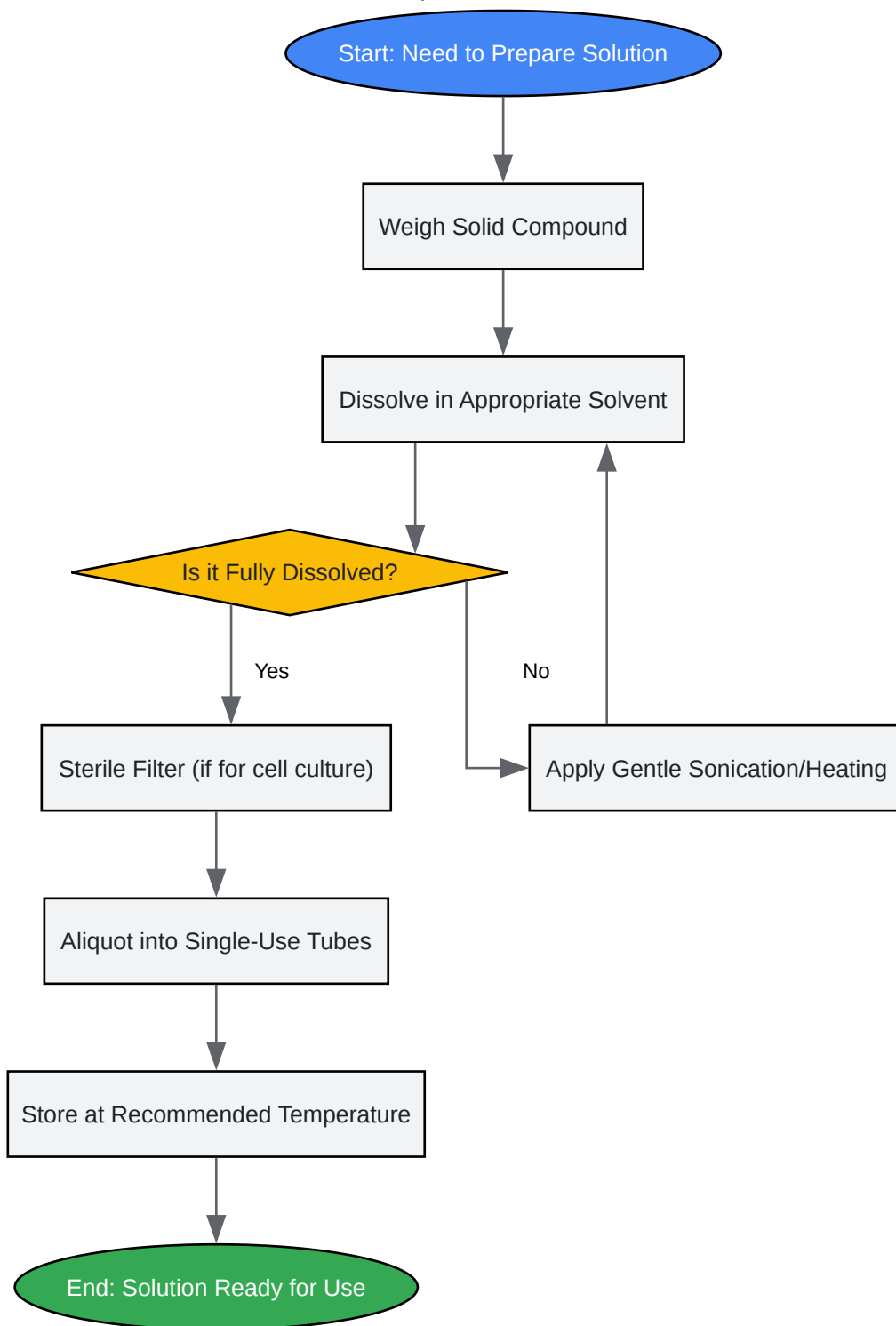
Protocol: Preparation of a Sterile Aqueous Solution of 2-Methylcitric Acid Trisodium Salt for Cell Culture

- Calculate the required mass: Based on the desired stock solution concentration and volume, calculate the mass of **2-Methylcitric acid trisodium** salt needed.
- Weigh the compound: In a sterile environment (e.g., a laminar flow hood), accurately weigh the calculated mass of the compound.
- Dissolve in sterile water: Add the weighed compound to a sterile container and add the required volume of sterile, nuclease-free water.
- Aid dissolution (if necessary): If the compound does not dissolve readily, use a sterile magnetic stirrer or briefly sonicate the solution in a sterile water bath.

- Sterile filtration: Once fully dissolved, filter the solution through a 0.22 μm sterile filter into a new sterile container.
- Aliquot and store: Aliquot the sterile stock solution into sterile, single-use tubes and store at -20°C or -80°C , protected from light and moisture.

Mandatory Visualizations

Solution Preparation Workflow



Troubleshooting Solubility Issues



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